

Application Note: 1-(3,5-Dimethoxyphenyl)ethanol as a Synthetic Building Block

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Compound of Interest

Compound Name: 1-(3,5-Dimethoxyphenyl)ethanol

CAS No.: 14950-55-1

Cat. No.: B169568

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Executive Summary

1-(3,5-Dimethoxyphenyl)ethanol (CAS: 14950-55-1) is a high-value benzylic alcohol intermediate.^[1] Its structural uniqueness lies in the meta-positioned methoxy groups, which provide significant electron density to the aromatic ring without sterically hindering the benzylic center. This electronic profile makes the molecule an ideal precursor for Resveratrol/Pterostilbene analogs (via styrene dehydration) and a potent electrophile for Friedel-Crafts alkylations (via benzylic cation generation).

This guide provides validated protocols for its synthesis, purification, and downstream application in drug discovery workflows.

Structural Analysis & Reactivity Profile

The utility of **1-(3,5-Dimethoxyphenyl)ethanol** stems from the synergy between the benzylic hydroxyl group and the electron-rich aromatic ring.

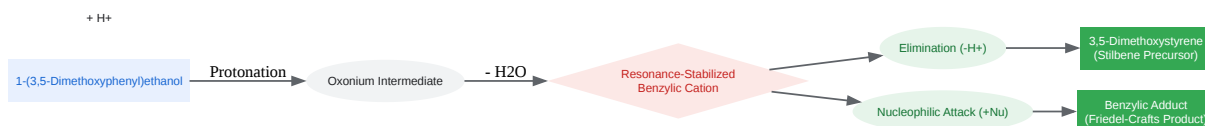
Electronic Effects

The 3,5-dimethoxy substitution pattern creates a "push-pull" electronic environment. The methoxy groups are strong electron donors by resonance, stabilizing the carbocation formed at the benzylic position (C1).

- Implication for Synthesis: The C-OH bond is labile under acidic conditions, facilitating SN1 substitutions and E1 eliminations.
- Implication for Stability: The molecule is sensitive to strong acids and prolonged heat, which can trigger premature dehydration to 3,5-dimethoxystyrene.

Diagram 1: Reactivity Mechanism

The following diagram illustrates the stabilization of the benzylic cation, the key intermediate for downstream applications.



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Caption: Mechanism of acid-catalyzed activation leading to either elimination (styrene formation) or substitution.[2]

Protocol A: Synthesis & Purification

Objective: Preparation of high-purity (>98%) **1-(3,5-Dimethoxyphenyl)ethanol** from 3,5-dimethoxyacetophenone.

Materials

- Precursor: 3,5-Dimethoxyacetophenone (CAS: 39151-19-4)

- Reagent: Sodium Borohydride (NaBH_4)[3][4]
- Solvent: Methanol (Anhydrous)
- Quench: Saturated NH_4Cl solution

Step-by-Step Procedure

- Dissolution: In a round-bottom flask equipped with a magnetic stir bar, dissolve 3,5-dimethoxyacetophenone (10.0 g, 55.5 mmol) in Methanol (100 mL). Cool to 0°C in an ice bath.
- Reduction: Add NaBH_4 (2.1 g, 55.5 mmol, 1.0 eq) portion-wise over 15 minutes.
 - Note: Gas evolution (H_2) will occur. Maintain temperature $<5^\circ\text{C}$ to prevent side reactions.
- Reaction: Remove ice bath and stir at Room Temperature (RT) for 2 hours.
 - Checkpoint: Monitor by TLC (Hexane:EtOAc 7:3). Starting material ($R_f \sim 0.5$)[6] should disappear; Product ($R_f \sim 0.3$) appears.[1][3][6][7][8]
- Quench: Carefully add saturated NH_4Cl (20 mL) to quench excess hydride. Stir for 10 minutes.
- Extraction: Evaporate methanol under reduced pressure. Dissolve residue in EtOAc (100 mL) and wash with water (2 x 50 mL) and brine (50 mL).
- Drying: Dry organic layer over MgSO_4 , filter, and concentrate.
- Purification: The crude oil often solidifies. Recrystallize from Hexane/Ether (10:1) or use as-is if NMR shows $>95\%$ purity.

Yield Expectation: 9.5 g (94%), White solid or colorless oil.

Protocol B: Dehydration to 3,5-Dimethoxystyrene

Application: This is the primary route for synthesizing Pterostilbene and other Resveratrol analogs via Heck Coupling.

Rationale

Direct dehydration is preferred over halogenation for "green" chemistry applications, as it avoids toxic halogenated waste and utilizes the atom-economic Heck reaction downstream.

Materials

- Substrate: **1-(3,5-Dimethoxyphenyl)ethanol** (from Protocol A)
- Catalyst: p-Toluenesulfonic acid monohydrate (pTsOH) OR Amberlyst-15 (solid acid)
- Solvent: Toluene

Step-by-Step Procedure

- Setup: Equip a 250 mL flask with a Dean-Stark trap and reflux condenser.
- Loading: Add substrate (5.0 g, 27.4 mmol) and Toluene (80 mL).
- Catalysis: Add pTsOH (52 mg, 1 mol%) or Amberlyst-15 (250 mg).
- Reflux: Heat to reflux (110°C). Water will collect in the Dean-Stark trap.
 - Reaction Time: 1–2 hours.
 - Visual Check: The reaction is complete when water separation ceases.
- Workup:
 - If pTsOH used: Wash toluene layer with NaHCO₃ (aq) and water.
 - If Amberlyst used: Simply filter off the catalyst beads.
- Isolation: Concentrate toluene in vacuo. The product, 3,5-dimethoxystyrene, is an oil that can be used directly in Heck couplings.

Yield Expectation: >90% conversion.

Protocol C: Friedel-Crafts Alkylation (C-C Bond Formation)

Application: Using the molecule as a "benzylic anchor" to attach the 3,5-dimethoxy motif to other aromatics (e.g., indoles, phenols).

Step-by-Step Procedure

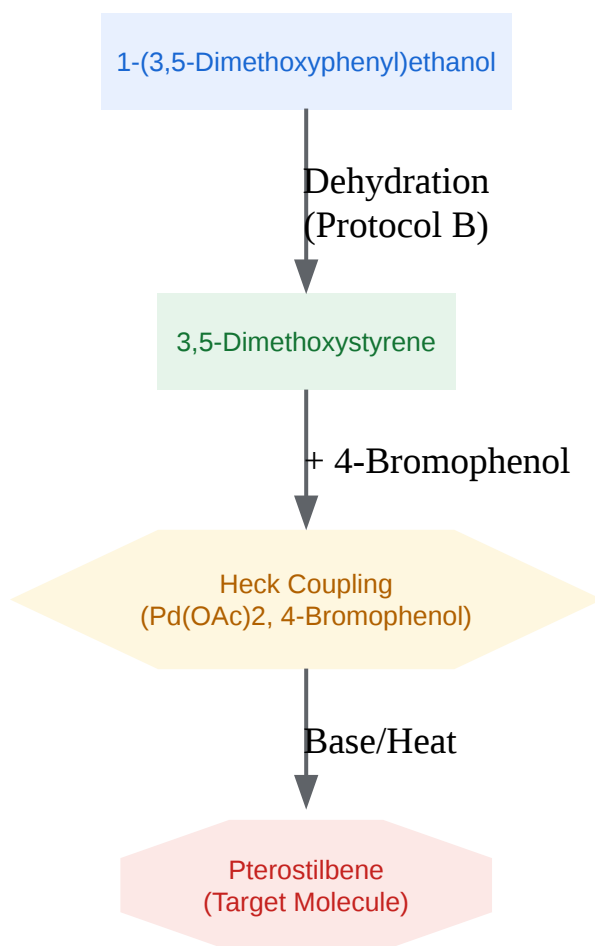
- Mix: Combine **1-(3,5-Dimethoxyphenyl)ethanol** (1.0 eq) and the nucleophile (e.g., Indole, 1.2 eq) in Dichloromethane (DCM).
- Catalyze: Cool to 0°C. Add BF₃·OEt₂ (0.1 eq) dropwise.
 - Caution: Lewis acids are moisture sensitive. Use a nitrogen atmosphere.^[9]
- Stir: Allow to warm to RT over 1 hour.
- Quench: Add water. Separate organic layer.^{[4][5][9][10]}
- Result: This yields a diarylmethane scaffold, common in kinase inhibitor libraries.

Analytical Characterization Data

Parameter	Specification	Notes
Appearance	White solid or viscous oil	Low melting point (approx 34-36°C)
MW	182.22 g/mol	Formula: C ₁₀ H ₁₄ O ₃
¹ H NMR	(CDCl ₃ , 400 MHz)	6.50 (d, 2H), 6.35 (t, 1H), 4.80 (q, 1H), 3.78 (s, 6H), 1.45 (d, 3H)
Solubility	Soluble in MeOH, EtOAc, DCM	Insoluble in water
Storage	2–8°C, Desiccated	Hygroscopic; prone to oxidation

Downstream Workflow: Pterostilbene Synthesis[11]

The following diagram details the complete workflow from the building block to the final API (Active Pharmaceutical Ingredient).



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Caption: Synthetic route converting the ethanol building block to Pterostilbene.

References

- Synthesis of Resveratrol Derivatives
 - Context: Describes the reduction of benzoic acid derivatives to benzyl alcohols and subsequent conversion to stilbenes via phosphonate/Wittig routes.[11]

- Source: MDPI. (n.d.). Synthesis and Biological Evaluation of Resveratrol Methoxy Derivatives. [Link](#)
- Dehydration of 1-Phenylethanol Derivatives
 - Context: Details the use of solid acid catalysts (Amberlyst-15)
 - Source: National Institutes of Health (PMC). (2013). Efficient Dehydration of 1-Phenylethanol to Styrene by Copper(II) and Zinc(II) Fused-Bisoxazolidine Catalysts. [Link](#)
- Pterostilbene Synthesis via Styrene
 - Context: Patent literature describing the synthesis of pterostilbene using 3,5-dimethoxy precursors and Heck/Wittig chemistries.
 - Source: Google Patents. (2004). CN1539805A - The synthetic method of pterostilbene. [Link](#)
- Friedel-Crafts Alkylation Mechanisms
 - Context: Educational and technical overview of using alcohols as electrophiles in Friedel-Crafts alkylation of activated arom
 - Source: Mercer University Chemistry. (n.d.). Friedel-Crafts Alkylation of Dimethoxybenzene.[8][10][12] [Link](#)
- Chemical Properties & Safety
 - Context: Physical property data, CAS registry, and safety information for **1-(3,5-Dimethoxyphenyl)ethanol**.
 - Source: PubChem.[1] (n.d.). Compound Summary: **1-(3,5-Dimethoxyphenyl)ethanol**.[1] [Link](#)

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